

discovery and development of RhoNox-1 probe

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Compound of Interest

Compound Name: *RhoNox-1*

Cat. No.: *B12400720*

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An In-depth Technical Guide to the Discovery and Development of the **RhoNox-1** Probe

Introduction

Iron is a critical element in a vast array of biological processes, yet its dysregulation is implicated in numerous diseases, including cancer and neurodegeneration.^[1] The study of iron's role in cellular physiology and pathology has been hampered by the difficulty in selectively visualizing its different redox states. Specifically, the labile Fe(II) pool is highly dynamic and plays a central role in phenomena such as the Fenton reaction and ferroptosis.^[1] ^[2] The development of the **RhoNox-1** probe represented a significant advancement, providing researchers with a tool for the selective, turn-on fluorescent detection of labile Fe(II) in living cells.^[3] This technical guide details the discovery, mechanism of action, quantitative properties, and experimental protocols for **RhoNox-1**.

Discovery and Design Principle

Prior to 2013, no turn-on fluorescent probes could selectively recognize Fe(II) in a redox-state-specific manner.^[1] The breakthrough came with the development of a novel detection strategy termed "N-oxide chemistry".^{[1][3]} The core concept is based on the selective deoxygenation of a tertiary amine N-oxide by Fe(II) ions, which converts a non-fluorescent N-oxide compound into a highly fluorescent tertiary amine.^[1]

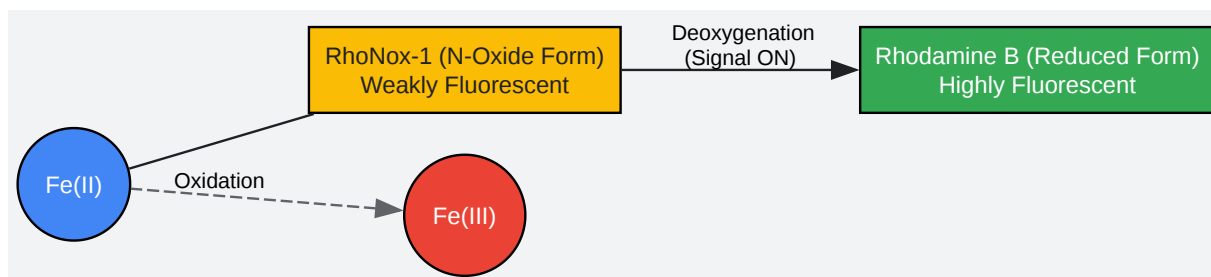
The design of **RhoNox-1** utilizes the well-known fluorophore rhodamine B as its structural backbone.^[4] An N-oxide moiety was installed at one of the tertiary amine groups of the rhodamine structure.^[4] This modification effectively quenches the probe's fluorescence.^[4] When **RhoNox-1** encounters Fe(II), the N-oxide group is reduced, regenerating the parent rhodamine B structure and causing a significant, irreversible increase in orange-red fluorescence.^{[5][6]}

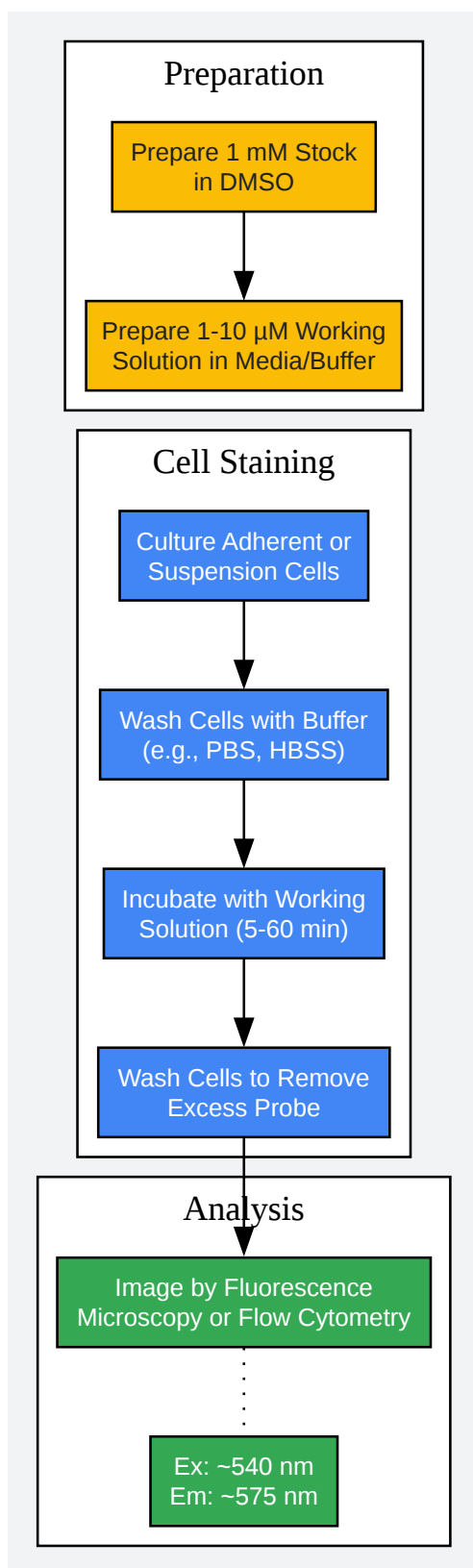
The initial prototype, **RhoNox-1**, demonstrated the validity of this approach but had limitations in sensitivity, showing approximately a 30-fold fluorescence increase after a one-hour incubation with Fe(II).^[1] This highlighted the need for more sensitive probes for detecting the low micromolar concentrations of labile Fe(II) found within cells.^[1]

Mechanism of Action

The fluorescence of **RhoNox-1** in its "off" state is suppressed through a combination of mechanisms. The N-oxidation breaks the π -conjugation of the fluorophore and introduces non-radiative deactivation pathways.^{[4][7]} Spectroscopic, electrochemical, and computational studies have attributed this fluorescence quenching to a twisted internal charge transfer (TICT) process and, to a lesser extent, photo-induced electron transfer (PET) from the N-oxide group.^[3]

Upon reaction with Fe(II), the N-oxide is selectively reduced. This deoxygenation restores the electron-donating ability of the tertiary amine, suppressing the TICT and PET quenching pathways and regenerating the highly fluorescent rhodamine B product.^[1] This reaction is highly selective for Fe(II) over other biologically relevant metal ions.^[4]





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